

Cresol Red Sodium Salt: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Cresol Red sodium salt*

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An In-depth Examination of the Chemical Properties, Applications, and Experimental Protocols for **Cresol Red Sodium Salt** in Research and Development.

Cresol Red sodium salt is a versatile triphenylmethane dye with significant applications in various scientific disciplines.^[1] Primarily utilized as a pH indicator, its utility extends to molecular biology as a tracking dye in gel electrophoresis and as a component in polymerase chain reaction (PCR) buffers.^{[1][2]} This technical guide provides a detailed overview of its chemical properties, experimental protocols, and key applications for researchers, scientists, and drug development professionals.

Core Chemical and Physical Properties

Cresol Red sodium salt, scientifically known as o-Cresolsulfonephthalein sodium salt, is a water-soluble dye that exhibits distinct color changes at two different pH ranges.^{[3][4][5]} Its fundamental properties are summarized in the table below, providing a quick reference for laboratory use.

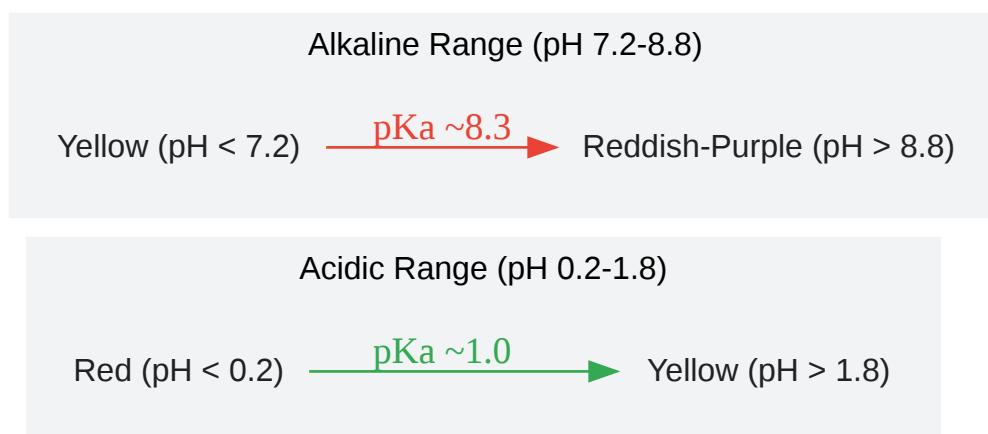
Property	Value	References
CAS Number	62625-29-0	[2] [3] [4]
Molecular Formula	C ₂₁ H ₁₇ NaO ₅ S	[2] [3] [6]
Molecular Weight	404.41 g/mol	[4] [7] [8]
Appearance	Reddish-brown to dark brown powder	[3] [9]
Melting Point	250 °C (decomposes)	[3] [8] [10]
Solubility	Soluble in water (1 mg/mL) and ethanol.	[2] [8] [11]
Storage	Store at room temperature, protected from heat and incompatibles.	[9] [12]
Stability	Stable under normal temperatures and pressures.	[9] [12]

pH Indicator Properties and Mechanism

Cresol Red sodium salt is a diprotic indicator, meaning it undergoes two distinct color changes at different pH values. This property makes it a valuable tool for monitoring pH in a wide range of chemical and biological experiments.

pH Range	Color Change (with increasing pH)	pKa	References
0.2 - 1.8	Red to Yellow	~1.0	[2] [4] [13]
7.2 - 8.8	Yellow to Reddish-purple	~8.3	[1] [2] [4] [14]

The color change is a result of alterations in the molecule's electronic structure as it gains or loses protons in response to the surrounding pH. The diagram below illustrates this transition.



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Fig. 1: pH-dependent color transitions of **Cresol Red sodium salt**.

UV-Visible Absorption Spectra

The different protonated states of Cresol Red exhibit distinct absorption maxima, which can be utilized for spectrophotometric pH measurements. The fully protonated form (H_2CR) has a maximum absorption (λ_{max}) around 518 nm, the monoprotonated form (HCR^-) at approximately 434 nm, and the deprotonated form (CR^{2-}) at about 573 nm.^[8] An isosbestic point for the $\text{HCR}^-/\text{CR}^{2-}$ equilibrium is observed at 483 nm.^{[8][15]}

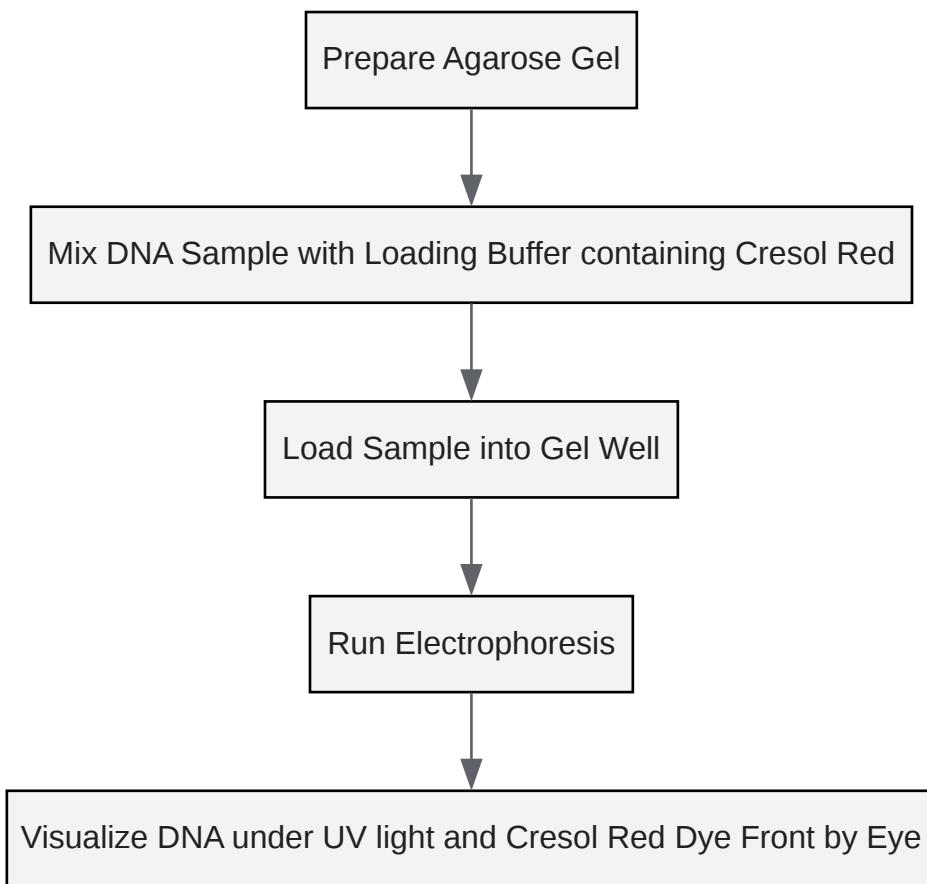
Applications in Molecular Biology

Beyond its role as a pH indicator, **Cresol Red sodium salt** is a valuable reagent in molecular biology laboratories.

Tracking Dye in Gel Electrophoresis

Cresol Red is frequently used as a tracking dye in agarose and polyacrylamide gel electrophoresis to monitor the migration of nucleic acids and proteins.^{[1][2]} In a standard 1% agarose gel, it migrates at a rate comparable to a DNA fragment of approximately 125 base pairs (bp).^{[1][2]} This allows researchers to visually track the progress of the electrophoresis run and prevent the samples from running off the gel.

The following diagram illustrates the typical workflow for using Cresol Red as a tracking dye in agarose gel electrophoresis.



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Fig. 2: Experimental workflow for agarose gel electrophoresis using Cresol Red.

Component of PCR Buffers

A significant advantage of Cresol Red is that it generally does not inhibit Taq polymerase, unlike some other common loading dyes.^{[2][6]} This allows for its inclusion directly in the PCR master mix, streamlining the post-PCR workflow by eliminating the need for a separate loading dye addition step before gel electrophoresis.^{[9][12]}

Experimental Protocols

Preparation of Cresol Red Indicator Solution (0.1% w/v)

This protocol outlines the preparation of a standard 0.1% Cresol Red indicator solution for use in titrations and other pH-dependent assays.

Materials:

- **Cresol Red sodium salt**: 0.1 g
- 0.1 M Sodium Hydroxide (NaOH): 2.65 mL
- 95% Ethanol: 20 mL
- Distilled Water

Procedure:

- In a 100 mL volumetric flask, combine 0.1 g of **Cresol Red sodium salt** with 2.65 mL of 0.1 M NaOH and 20 mL of 95% ethanol.[\[1\]](#)
- Gently warm the mixture to facilitate dissolution.[\[16\]](#)
- Once the dye is completely dissolved, allow the solution to cool to room temperature.
- Add distilled water to bring the final volume to 100 mL.[\[1\]](#)
- Mix the solution thoroughly.

Preparation of 5X Direct-Loading PCR Buffer with Cresol Red

This protocol describes the preparation of a 5X PCR loading buffer that includes Cresol Red, allowing for direct loading of PCR products onto an agarose gel.

Materials:

- Sucrose: 3 g
- 1 M $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$: 150 μL
- 1 M KCl: 500 μL
- 1 M $(\text{NH}_4)_2\text{SO}_4$: 400 μL
- 1 M Tris-Cl, pH 9.0: 500 μL

- **Cresol Red sodium salt:** 0.003 g
- 10% IGEPAL CA-630 (or equivalent non-ionic detergent): 250 μ L
- Distilled Water

Procedure:

- In a suitable container, dissolve 3 g of sucrose in 5 mL of distilled water.
- Add the following reagents in the specified order, mixing after each addition: 150 μ L of 1 M $MgCl_2 \cdot 6H_2O$, 500 μ L of 1 M KCl, 400 μ L of 1 M $(NH_4)_2SO_4$, and 500 μ L of 1 M Tris-Cl, pH 9.0.
- Add 0.003 g of Cresol Red and 250 μ L of 10% IGEPAL CA-630.
- Mix the solution well and briefly centrifuge to collect the contents.
- Add distilled water to a final volume of 10 mL.
- Sterilize the buffer by passing it through a 0.22 μ m filter.
- Aliquot and store at -20°C. For use, add 4 μ L of the 5X buffer to a 20 μ L PCR reaction.[\[1\]](#)

Safety and Handling

Cresol Red sodium salt is generally considered stable and not highly hazardous.[\[9\]](#) However, as with all laboratory chemicals, appropriate safety precautions should be taken.

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat when handling the powder or solutions.[\[3\]\[7\]](#)
- Handling: Avoid creating dust. Wash hands thoroughly after handling.[\[3\]\[7\]](#)
- Storage: Store in a tightly sealed container in a dry, well-ventilated area at room temperature.[\[9\]\[12\]](#)
- Incompatibilities: Avoid contact with strong oxidizing agents.[\[9\]\[12\]](#)

In case of contact, flush the affected area with copious amounts of water. For eye contact, seek medical attention.[\[7\]](#)

Conclusion

Cresol Red sodium salt is a robust and versatile chemical with broad applications in research. Its well-defined pH-dependent color changes make it an excellent indicator for a variety of analytical procedures. Furthermore, its utility as a non-inhibitory tracking dye in molecular biology streamlines workflows and enhances efficiency. The data and protocols presented in this guide provide a comprehensive resource for the effective utilization of **Cresol Red sodium salt** in a research setting.

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